

# N-Glycolylneuraminic Acid (Neu5Gc) Standard: A Physicochemical Guide

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## Compound of Interest

Compound Name: *N-Glycolylneuraminic acid*  
(Standard)

Cat. No.: B013585

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## Introduction

N-Glycolylneuraminic acid (Neu5Gc) is a prominent member of the sialic acid family, a group of nine-carbon backbone sugars that typically occupy the terminal positions of glycan chains on cell surfaces and secreted proteins.[1][2] It differs from the primary human sialic acid, N-acetylneuraminic acid (Neu5Ac), by the addition of a single oxygen atom to the N-acetyl group, a conversion catalyzed by the enzyme CMP-N-acetylneuraminic acid hydroxylase (CMAH).[1][2] While Neu5Gc is abundant in most mammals, humans cannot synthesize it de novo due to an inactivating mutation in the CMAH gene.[3][4] Despite this, Neu5Gc can be metabolically incorporated into human tissues from dietary sources rich in mammalian products, such as red meat and dairy.[3][5] This incorporation makes Neu5Gc a xenoantigen in humans, capable of eliciting an immune response and has significant implications in fields such as oncology, xenotransplantation, and the production of biotherapeutic drugs.[1][2] This guide provides an in-depth overview of the core physicochemical properties of the Neu5Gc standard, detailed experimental protocols, and relevant biological pathways.

## Physicochemical Properties

The fundamental physicochemical characteristics of N-Glycolylneuraminic acid are summarized below. These properties are critical for its handling, analysis, and application in research and development.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>19</sub> NO <sub>10</sub>	[1][6]
Molecular Weight	325.27 g/mol	[1][6][7]
Monoisotopic Mass	325.10089580 Da	[6]
Appearance	White to off-white crystalline powder	[8][9]
Melting Point	>200°C (decomposes)	[8]
Solubility in Water	10 mg/mL	[7]
Purity (Typical)	≥95-98% (by HPLC)	[7][8][10]
Storage Temperature	-20°C	[7][8]

## Qualitative Properties

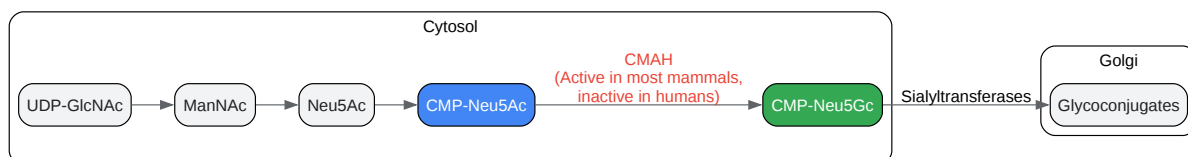
- **Solubility Profile:** Neu5Gc is soluble in water and other polar solvents, but insoluble in non-polar organic solvents.[8]
- **Acidity (pKa):** As a sialic acid, Neu5Gc possesses a carboxylic acid group. The presence of the additional hydroxyl group on the N-glycolyl moiety may slightly alter its pKa compared to Neu5Ac.[11] The pKa value is critical for understanding its charge state in physiological and experimental buffer systems.
- **Stability:** Neu5Gc is stable when stored under dry conditions at -20°C.[7][8] Aqueous solutions are less stable and are not recommended for storage for more than one day.[12] The glycosidic linkage of sialic acids is susceptible to acid-catalyzed hydrolysis, a factor to consider during sample processing.[13]

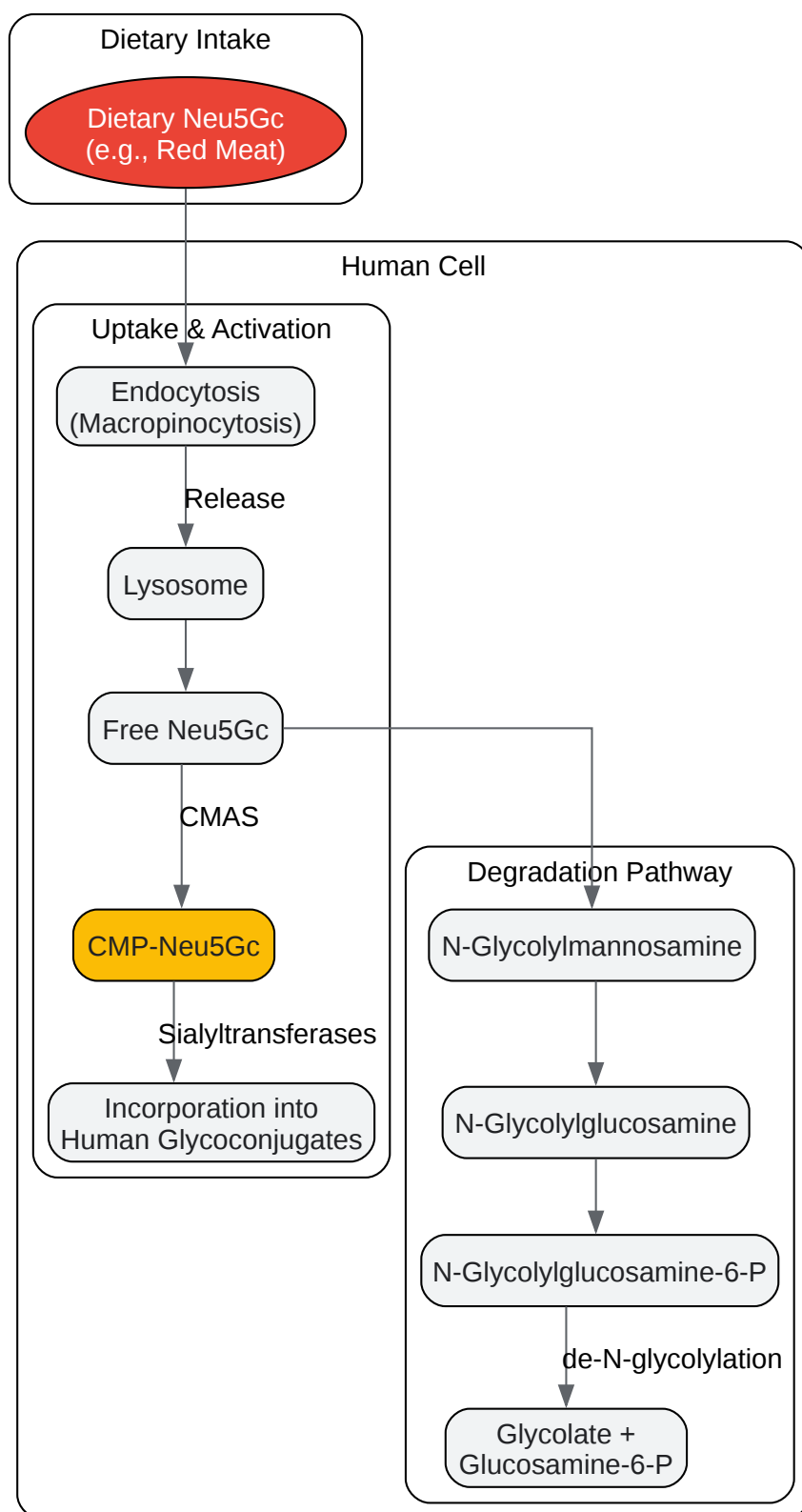
## Biological Pathways and Metabolic Fate

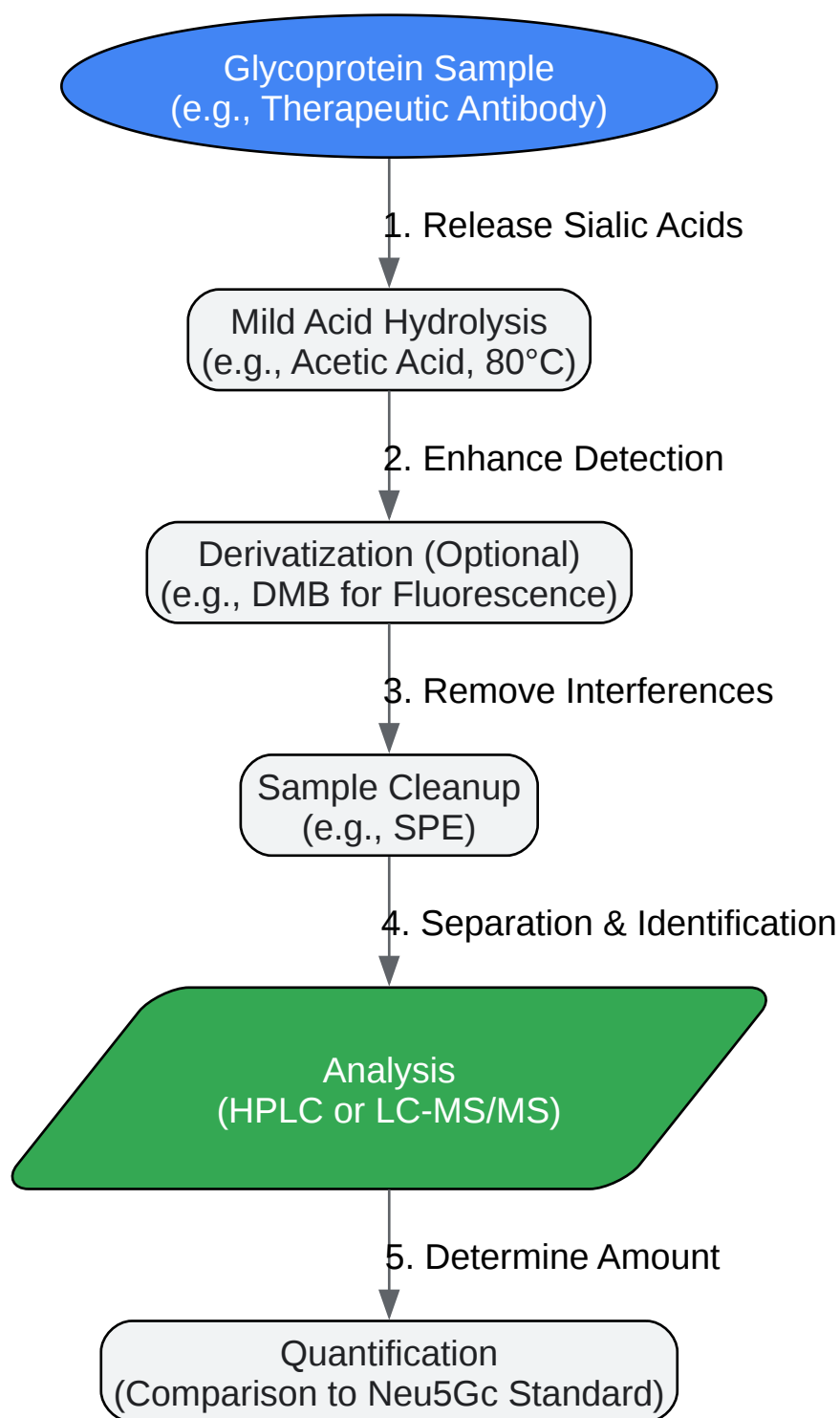
Understanding the biosynthesis, incorporation, and degradation of Neu5Gc is crucial for contextualizing its biological significance.

## Biosynthesis of Neu5Gc in Non-Human Mammals

In most mammals, Neu5Gc is synthesized from its precursor, CMP-Neu5Ac. This conversion is a single enzymatic step mediated by CMP-Neu5Ac hydroxylase (CMAH) in the cytosol.<sup>[2][4]</sup> The resulting CMP-Neu5Gc is then used by sialyltransferases in the Golgi apparatus to attach Neu5Gc to glycoconjugates.







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